

# thermal properties of octyl isononanoate (melting point, boiling point)

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## Compound of Interest

Compound Name: *Octyl isononanoate*

Cat. No.: *B12647603*

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## Unveiling the Thermal Profile of Octyl Isononanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the thermal properties of **octyl isononanoate**, a widely used emollient in the pharmaceutical and cosmetic industries. Understanding the melting and boiling points of this ester is crucial for formulation development, stability testing, and manufacturing process design. This document outlines the key thermal characteristics, details the experimental methodologies for their determination, and presents a logical workflow for these analytical procedures.

## Core Thermal Properties of Octyl Isononanoate

**Octyl isononanoate** is the ester formed from the reaction of isononanoic acid and 2-ethylhexyl alcohol. Its branched-chain structure contributes to a low freezing point and viscosity, making it a valuable component in various formulations. The key thermal properties are summarized below.

## Data Presentation: Thermal Properties

Property	Value
Melting Point	~ -20 °C
Boiling Point	~ 294 °C

Note: These values are approximate and can be influenced by the purity of the substance and the experimental conditions under which they are measured.

## Experimental Protocols for Thermal Analysis

The determination of melting and boiling points is governed by internationally recognized standards to ensure accuracy and reproducibility. The following protocols are based on the guidelines established by the Organisation for Economic Co-operation and Development (OECD).

### Melting Point Determination (Based on OECD Guideline 102)

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure. For a substance like **octyl isononanoate**, which has a very low melting point, methods for determining the freezing point or pour point are most applicable.

Several methods can be employed for this determination:

- Capillary Method: A small, solidified sample of **octyl isononanoate** is introduced into a capillary tube. The tube is then heated in a controlled manner in a liquid bath or a metal block apparatus. The temperatures at which the first signs of melting are observed and at which the substance becomes completely liquid are recorded as the melting range.
- Differential Scanning Calorimetry (DSC): This thermoanalytical technique measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The melting point is identified as the peak of the endothermic transition on the DSC thermogram.
- Pour Point Method: This method is particularly useful for oils and liquids with low solidification points. The sample is cooled at a specified rate, and the temperature at which it

ceases to flow when the container is tilted is recorded as the pour point, which is often used as an approximation of the melting point for such materials.

## Boiling Point Determination (Based on OECD Guideline 103)

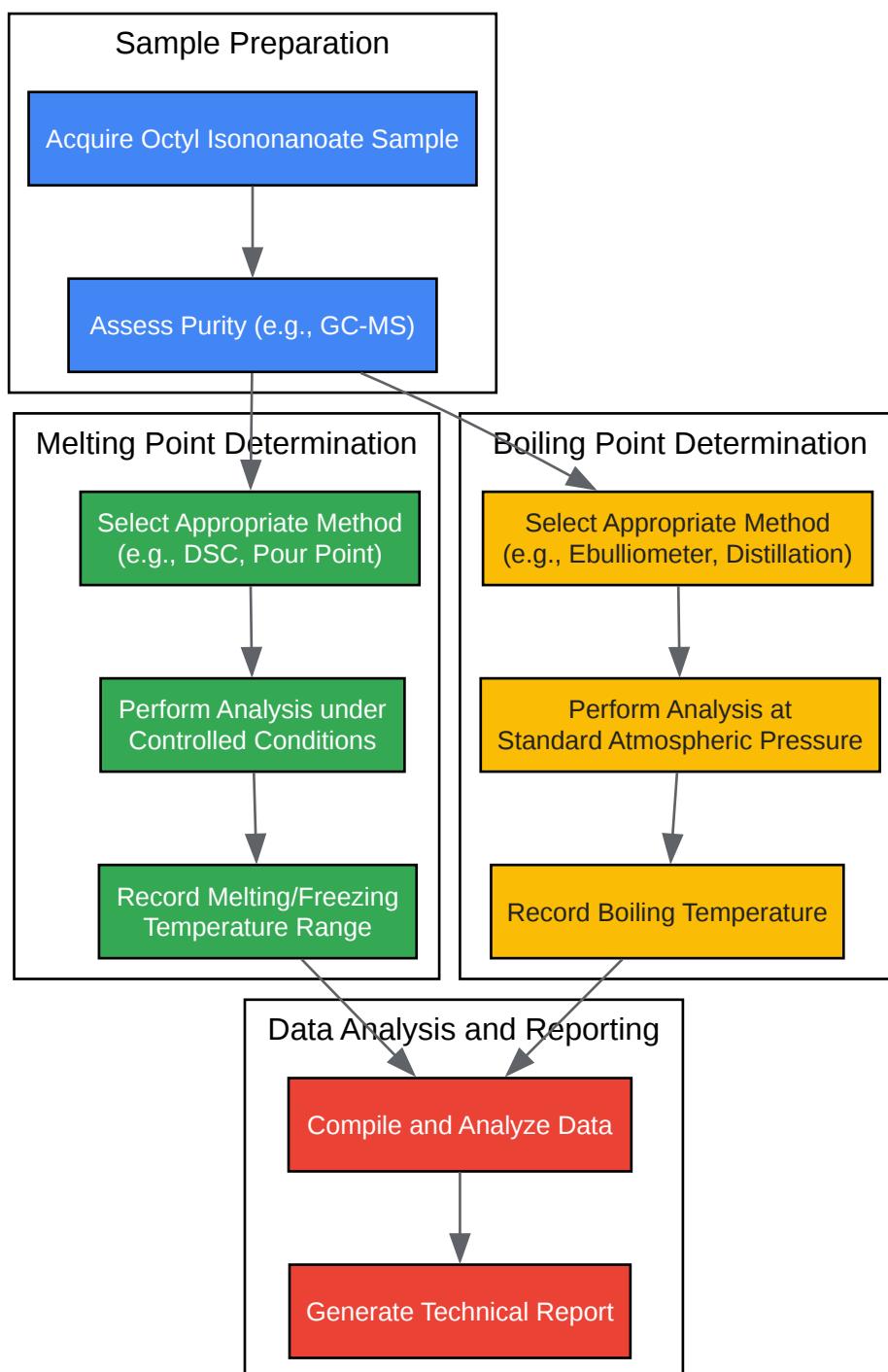
The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Commonly used methods for determining the boiling point include:

- **Ebulbiometer Method:** An ebulbiometer is a device specifically designed for the precise measurement of boiling points. It involves heating the liquid to its boiling point and measuring the temperature of the vapor-liquid equilibrium.
- **Dynamic Method:** The vapor pressure of the substance is measured as a function of temperature. The boiling point is the temperature at which the vapor pressure reaches the standard atmospheric pressure (101.325 kPa)[1][2][3].
- **Distillation Method:** The substance is distilled, and the temperature of the vapor is measured as the liquid boils. For a pure substance, the boiling point should remain constant throughout the distillation process.
- **Differential Scanning Calorimetry (DSC) / Differential Thermal Analysis (DTA):** Similar to melting point determination, these thermal analysis techniques can be used to determine the boiling point by identifying the onset temperature of the endothermic boiling transition.

## Mandatory Visualization: Experimental Workflow

The following diagram illustrates a generalized workflow for the determination of the thermal properties of a liquid substance like **octyl isononanoate**.



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Caption: Workflow for Thermal Property Determination.

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## References

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